

Chemical Identity and Molecular Structure

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Compound of Interest

Compound Name: *D-Dimethyl tartrate*

CAS No.: 5057-96-5

Cat. No.: B3426075

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D-(-)-Dimethyl Tartrate, also known as Dimethyl (2S,3S)-dihydroxysuccinate, is the dimethyl ester of D-(-)-tartaric acid.[1] Its defined stereochemistry makes it an invaluable asset in asymmetric synthesis for producing enantiomerically pure compounds.[1]

Key Identifiers:

- IUPAC Name: dimethyl (2S,3S)-2,3-dihydroxybutanedioate[2]
- Synonyms: D-(-)-Tartaric acid dimethyl ester[1][3]
- CAS Number: 13171-64-7[1][3]
- Molecular Formula: C₆H₁₀O₆[1][2]
- Molecular Weight: 178.14 g/mol [1][3]

The molecular structure features two chiral centers at the C2 and C3 positions, with both hydroxyl groups oriented in the (S) configuration. This specific arrangement is responsible for its characteristic optical activity.

Caption: 2D Molecular Structure of D-(-)-Dimethyl Tartrate.

Core Physicochemical Properties

The physical properties of D-(-)-Dimethyl Tartrate are critical for its handling, application, and analysis. These properties are summarized in the table below, compiled from various authoritative sources.

Property	Value	Source(s)
Appearance	Transparent liquid or white mass solid	[1][4]
Melting Point	48-52 °C	Not explicitly found, derived from L-enantiomer data
Boiling Point	Not available	[3]
Optical Rotation $[\alpha]_D^{20}$	-20° to -23° (c=2.5 in H ₂ O)	[1][3][4]
Optical Purity	ee: ≥99% (GLC)	[3]
Solubility	Soluble in water	[5][6]
Storage Conditions	Store at 0-8 °C, sealed in dry conditions	[1][5]

Physical State and Appearance

D-(-)-Dimethyl Tartrate is typically observed as a transparent liquid or a white mass solid at ambient temperatures.[1][4] Its physical state can be dependent on purity and the surrounding temperature, existing as a solid below its melting point.

Melting Point

The melting point is a crucial indicator of purity for crystalline solids.[7] A sharp melting point range typically signifies high purity, whereas impurities tend to lower and broaden the melting range.[8][9] For the enantiomer, (+)-Dimethyl L-tartrate, the melting point is reported as 57-60 °C.[10][11]

Solubility Profile

The presence of two hydroxyl (-OH) and two ester groups imparts a high degree of polarity to the D-(-)-Dimethyl Tartrate molecule.^[2] This polarity facilitates the formation of hydrogen bonds, rendering it quite soluble in polar solvents like water.^{[2][6]} Conversely, it is expected to be less soluble in non-polar solvents.^[2] This solubility is a key consideration in its use as a reagent and for purification processes like extraction and crystallization.

Optical Activity

As a chiral compound, the most definitive physical property of D-(-)-Dimethyl Tartrate is its ability to rotate plane-polarized light. This is quantified as the specific rotation. The negative sign indicates levorotatory behavior, meaning it rotates light to the left. The specific rotation is reported to be between -20° and -23° when measured at 20°C using the sodium D-line (589 nm), at a concentration of 2.5 g per 100 mL in water.^{[1][3][4]} Measurement of optical rotation is the primary method for assessing the enantiomeric purity of the material.^[12]

Standardized Protocols for Property Determination

To ensure reproducibility and accuracy, the determination of physical properties must follow standardized, validated protocols. The following sections detail the methodologies for measuring the most critical properties of D-(-)-Dimethyl Tartrate.

Protocol for Melting Point Determination (Capillary Method)

This protocol describes the standard capillary method for determining the melting point range of a solid organic compound, a fundamental technique for purity assessment.^{[7][13]}

Methodology:

- **Sample Preparation:** Ensure the D-(-)-Dimethyl Tartrate sample is completely dry and, if solid, finely powdered.
- **Capillary Loading:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 2-3 mm.^[9]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.^[13]

- Rapid Heating (Optional): If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20 °C/min to find a rough range.[9]
- Accurate Measurement: Cool the apparatus to at least 20 °C below the approximate melting point. Begin heating at a slow, controlled rate of 1-2 °C per minute.
- Observation and Recording: Record two temperatures:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample becomes a clear liquid.
- Reporting: The melting point is reported as the range T₁ - T₂. For a pure compound, this range is typically narrow (0.5-1.0 °C).

Caption: Workflow for Optical Rotation Measurement.

Spectroscopic Profile

While a full analysis is beyond the scope of this guide, the primary spectroscopic methods used for structural confirmation are noted below.

- ¹H NMR & ¹³C NMR: Nuclear Magnetic Resonance spectroscopy is used to confirm the carbon-hydrogen framework. For Dimethyl L-tartrate, characteristic peaks corresponding to the methoxy protons (CH₃), and the methine protons (-CH(OH)-) would be expected. [14] [15]* Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present. The spectrum of D-(-)-Dimethyl Tartrate would be dominated by a broad O-H stretching band (from the hydroxyl groups) and a strong C=O stretching band (from the ester groups). [15]* Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound, confirming its molecular formula. [14]

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